

(Rac)-CPI-098: An Emerging Antimicrobial Agent

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Compound of Interest

Compound Name: (Rac)-CPI-098

Cat. No.: B514917

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(Rac)-CPI-098 is a synthetic compound that has demonstrated notable antimicrobial properties, particularly against a range of fungal pathogens. While research into its full spectrum of activity and mechanism of action is ongoing, preliminary data indicates its potential as a lead compound for the development of novel anti-infective therapies. This document serves as a technical guide for researchers, scientists, and drug development professionals, summarizing the current knowledge on **(Rac)-CPI-098** and outlining key experimental considerations.

Antimicrobial Spectrum

Initial screenings have identified **(Rac)-CPI-098** as possessing both antibacterial and antifungal activities. The compound has shown a promising profile against several clinically relevant fungal species.

Antifungal Activity: **(Rac)-CPI-098** exhibits a varying degree of efficacy against different fungi. It has been reported to have:

- Superior activity against *Monascus ruber*.
- Good activity against *Aspergillus fumigatus*, *Aspergillus niger*, and *Aspergillus parasiticus*.
- Moderate activity against *Candida albicans*.

Antibacterial Activity: The compound is also known to possess general "antibacterial activity"^[1]^[2]. However, specific details regarding the bacterial species inhibited, and quantitative measures of this activity, such as Minimum Inhibitory Concentrations (MICs), are not yet publicly available.

Quantitative Antimicrobial Data

A critical aspect of evaluating any antimicrobial agent is the determination of its potency through quantitative measures. At present, there is a lack of publicly available, detailed quantitative data for **(Rac)-CPI-098**. To facilitate further research and a comprehensive understanding of its potential, the following standardized assays are recommended.

Table 1: Proposed Framework for Quantitative Evaluation of **(Rac)-CPI-098**

Parameter	Description	Recommended Assay	Target Organisms (Examples)
Minimum Inhibitory Concentration (MIC)	The lowest concentration of the agent that inhibits the visible growth of a microorganism.	Broth microdilution or agar dilution methods (e.g., CLSI M07/M27)	Staphylococcus aureus, Escherichia coli, Pseudomonas aeruginosa, Candida albicans, Aspergillus fumigatus
Minimum Bactericidal/Fungicidal Concentration (MBC/MFC)	The lowest concentration of the agent that kills a specified percentage (e.g., 99.9%) of the initial microbial population.	Sub-culturing from MIC assay wells/plates onto antibiotic-free agar.	Organisms showing susceptibility in MIC assays.
Time-Kill Kinetics	Assesses the rate at which the agent kills a microbial population over time.	Viable cell counting at multiple time points after exposure to various concentrations of the agent.	Representative Gram-positive and Gram-negative bacteria, and a key fungal pathogen.
Anti-biofilm Activity	The ability of the agent to inhibit biofilm formation or eradicate established biofilms.	Crystal violet staining assay, confocal laser scanning microscopy.	Biofilm-forming strains such as Pseudomonas aeruginosa and Staphylococcus aureus.

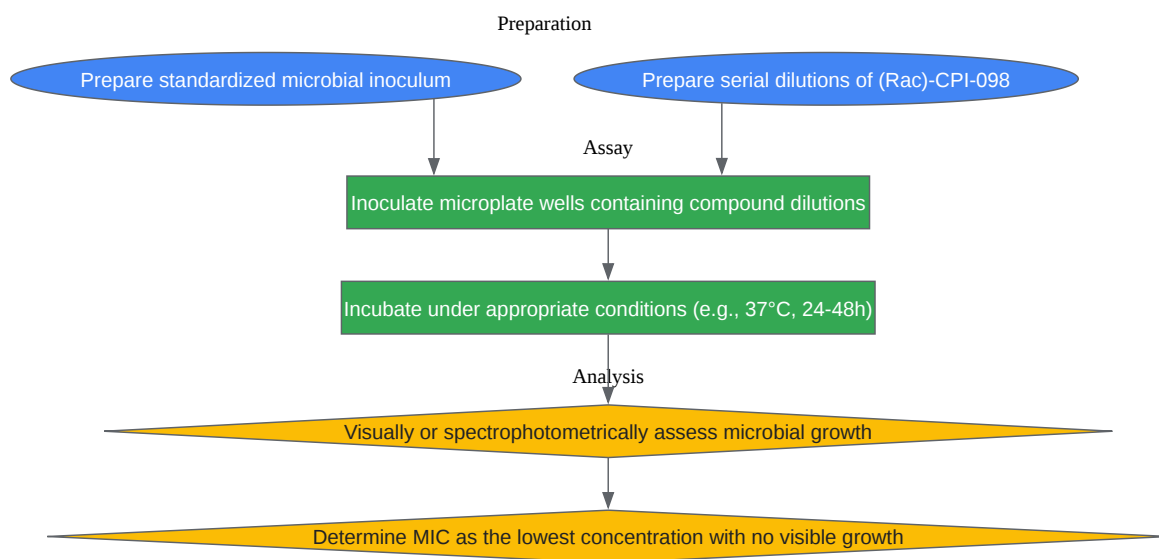
Experimental Protocols for Key Assays

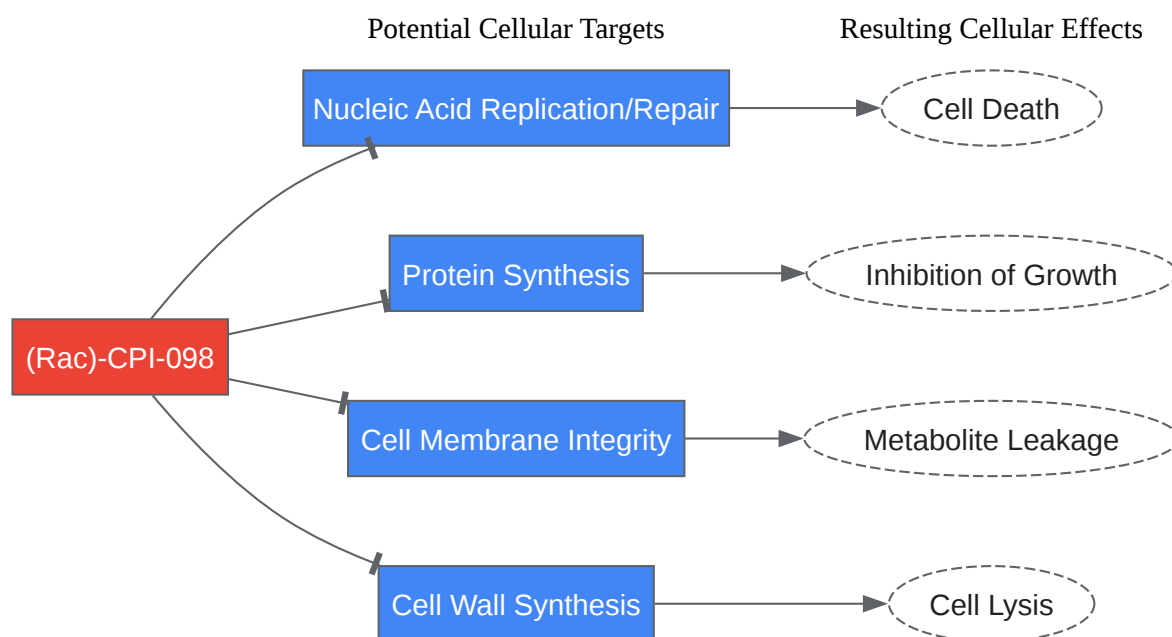
Detailed and standardized protocols are essential for generating reproducible and comparable data. The following sections outline the methodologies for key experiments.

Determination of Minimum Inhibitory Concentration (MIC)

The broth microdilution method is a widely accepted technique for determining the MIC of an antimicrobial agent.

Workflow for MIC Determination





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References

- 1. Synthesis and Biological Evaluation of Quinoline Derivatives as a Novel Class of Broad-Spectrum Antibacterial Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Synthesis and Biological Evaluation of Quinoline Derivatives as a Novel Class of Broad-Spectrum Antibacterial Agents - PMC [pmc.ncbi.nlm.nih.gov]
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